

Application Notes & Protocols: Standard Operating Procedure for Storage of WAY-359473

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Compound of Interest

Compound Name: WAY-359473

Cat. No.: B10806297

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

WAY-359473 is a small molecule compound investigated for its biological activities. Proper storage and handling are crucial to maintain its chemical integrity and ensure the reproducibility of experimental results. This document provides a detailed standard operating procedure (SOP) for the storage of **WAY-359473** in both solid form and as a stock solution.

2. Chemical Properties and Stability

A summary of the key chemical properties of **WAY-359473** is provided in the table below. This information is essential for understanding the compound's stability and handling requirements.

| Property | Value | Source |
|-------------------|------------------------------------|--------|
| Molecular Formula | C14H17N3S | [1] |
| Molecular Weight | 259.37 g/mol | [1] |
| Purity | >97% | [2] |
| Form | Solid (powder) or in DMSO solution | [1][2] |

3. Storage Conditions

To prevent degradation and maintain the quality of **WAY-359473**, specific storage conditions must be adhered to. The recommended storage temperatures for both the solid compound and its solutions are summarized below.

| Form | Storage Temperature | Shelf Life | Special Instructions |
|------------------------|---------------------|------------|--|
| Solid Compound | -80°C | 730 days | Store in a tightly sealed container in a dry environment. |
| Stock Solution (-80°C) | -80°C | 6 months | Aliquot to avoid repeated freeze-thaw cycles. |
| Stock Solution (-20°C) | -20°C | 1 month | Protect from light. Aliquot to avoid repeated freeze-thaw cycles. |

4. Experimental Protocols

4.1. Receipt and Initial Handling of Solid **WAY-359473**

- Upon receipt, immediately inspect the packaging for any signs of damage.
- Transfer the container to a -80°C freezer for long-term storage.
- Before opening, allow the container to equilibrate to room temperature in a desiccator to prevent condensation of moisture onto the compound.
- Handle the compound in a well-ventilated area, preferably in a chemical fume hood, wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.

4.2. Preparation of Stock Solutions

- Determine the desired concentration and volume of the stock solution.

- Using an analytical balance, weigh the required amount of solid **WAY-359473** in a sterile microcentrifuge tube.
- Add the appropriate volume of dimethyl sulfoxide (DMSO) to the tube to achieve the desired concentration (e.g., 10 mM).
- Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a short period) may be applied if necessary to aid dissolution.
- Centrifuge the tube briefly to collect the solution at the bottom.

4.3. Aliquoting and Storage of Stock Solutions

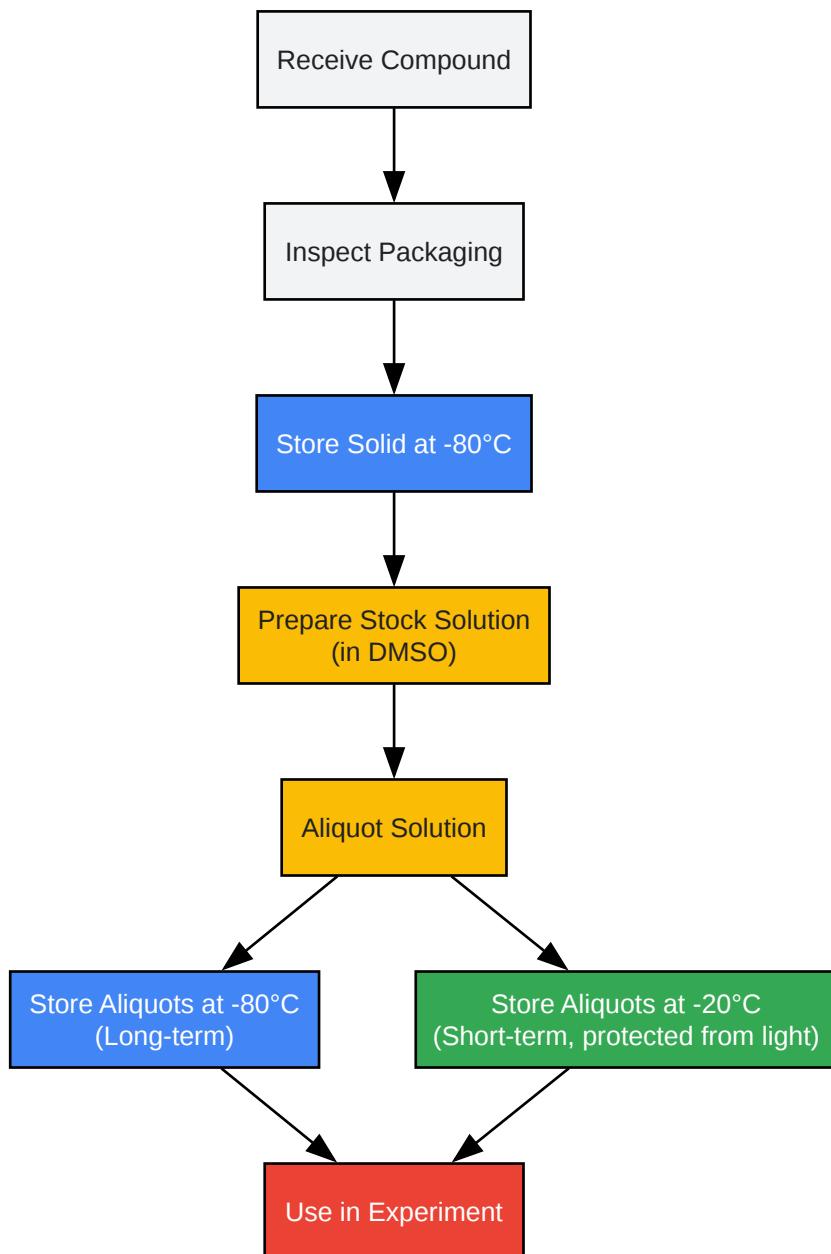
- To avoid repeated freeze-thaw cycles, which can lead to degradation, aliquot the stock solution into smaller, single-use volumes in sterile, low-retention microcentrifuge tubes.
- Clearly label each aliquot with the compound name, concentration, date of preparation, and aliquot number.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month), ensuring they are protected from light[2].

5. Visualizations

5.1. **WAY-359473** Storage Workflow

The following diagram illustrates the recommended workflow for receiving, handling, and storing **WAY-359473**.

WAY-359473 Storage Workflow

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Caption: Workflow for the proper storage and handling of **WAY-359473**.

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References

- 1. labsolu.ca [labsolu.ca]
- 2. medchemexpress.com [medchemexpress.com]
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